

"Methyl 2-oxopiperidine-3-carboxylate" chemical structure and nomenclature

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Compound of Interest

Compound Name: *Methyl 2-oxopiperidine-3-carboxylate*

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An In-depth Technical Guide to Methyl 2-oxopiperidine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-oxopiperidine-3-carboxylate is a heterocyclic organic compound belonging to the piperidine class. Piperidines are significant structural motifs in a vast array of natural products and synthetic pharmaceuticals, exhibiting a wide range of biological activities. This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and available data for **Methyl 2-oxopiperidine-3-carboxylate**, serving as a valuable resource for researchers in medicinal chemistry and drug development. Due to the limited availability of specific experimental data for the methyl ester, this guide also includes comparative data for its close analog, Ethyl 2-oxopiperidine-3-carboxylate, to provide a more complete technical context.

Chemical Structure and Nomenclature

The chemical structure and nomenclature of **Methyl 2-oxopiperidine-3-carboxylate** are fundamental to its identity and reactivity.

Chemical Structure:

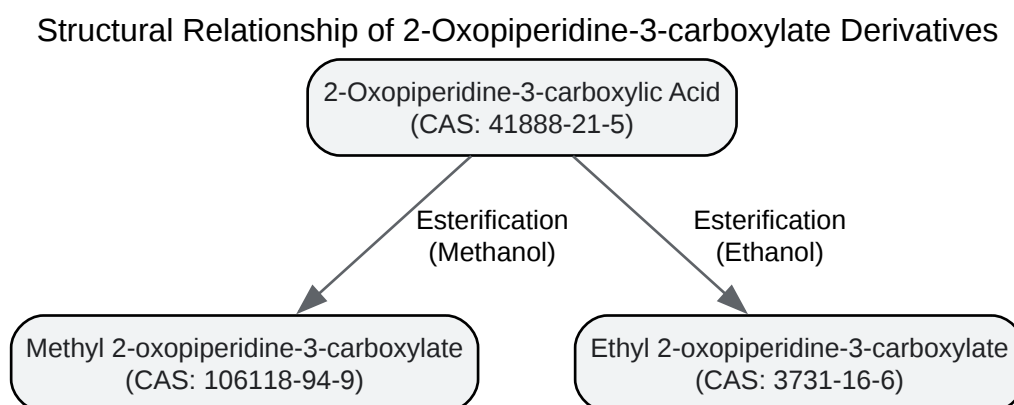
The structure consists of a six-membered piperidine ring with an oxo group at the 2-position and a methyl carboxylate group at the 3-position.

Nomenclature:

- Systematic IUPAC Name: **Methyl 2-oxopiperidine-3-carboxylate**
- CAS Number: 106118-94-9[1][2][3][4]

The structure of the parent compound, 2-Oxopiperidine-3-carboxylic acid, is also provided for reference.[1]

Structural Relationship Diagram



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Caption: Relationship between the parent acid and its methyl and ethyl esters.

Physicochemical Properties

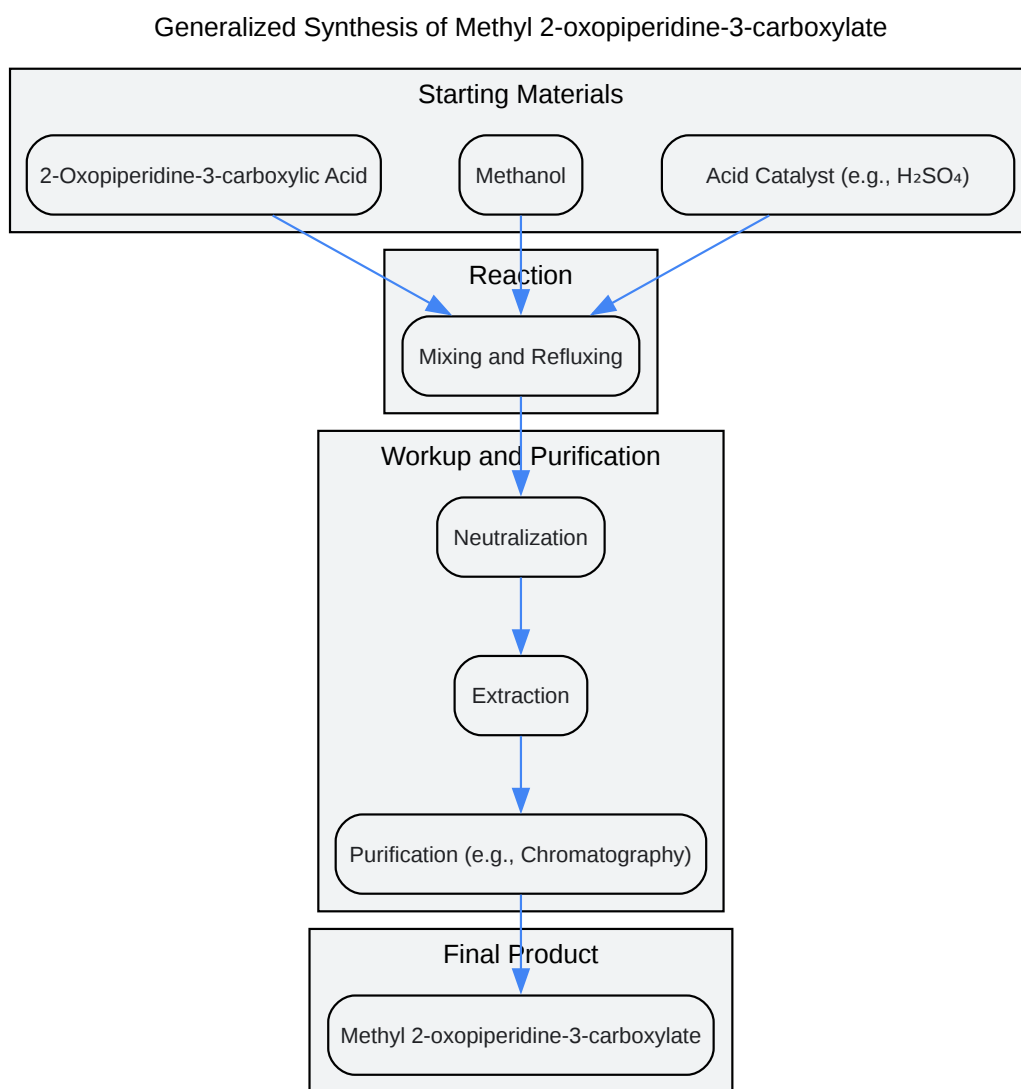
Quantitative data for **Methyl 2-oxopiperidine-3-carboxylate** is limited. The following table summarizes the available data for the methyl ester and provides a more comprehensive dataset for the analogous ethyl ester for comparison.

Property	Methyl 2-oxopiperidine-3-carboxylate	Ethyl 2-oxopiperidine-3-carboxylate
Molecular Formula	C ₇ H ₁₁ NO ₃	C ₈ H ₁₃ NO ₃ [5]
Molecular Weight	157.17 g/mol [2]	171.19 g/mol [5]
CAS Number	106118-94-9[1][2][3][4]	3731-16-6[5]
Appearance	Not specified	White to off-white crystalline powder[5]
Melting Point	Not specified	80-82 °C[5]
Boiling Point	Not specified	326 °C at 760 mmHg[5]
Density	Not specified	1.118 g/cm ³ [5]
Flash Point	Not specified	150.9 °C[5]
InChI Key	Not specified	DUMNOWYWTAYLJN-UHFFFAOYSA-N[5]
SMILES	COC(=O)C1CCCC(=O)N1	CCOC(=O)C1CCCC(=O)N1[5]

Synthesis

A detailed experimental protocol for the synthesis of **Methyl 2-oxopiperidine-3-carboxylate** is not readily available in the public domain. However, a general synthetic approach involves the esterification of 2-oxopiperidine-3-carboxylic acid with methanol, typically in the presence of an acid catalyst.

General Synthetic Workflow



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Caption: A generalized workflow for the synthesis of the target compound.

Biological Activity

There is currently no specific information available in the scientific literature regarding the biological activity or signaling pathways of **Methyl 2-oxopiperidine-3-carboxylate**. However, the piperidine scaffold is a well-established pharmacophore present in numerous biologically active molecules.[6] Derivatives of piperidine have shown a wide range of activities, including but not limited to, antimicrobial and antidepressant effects.[7][8] Further research is required to elucidate the specific biological profile of **Methyl 2-oxopiperidine-3-carboxylate**.

Safety and Handling

Specific toxicity data for **Methyl 2-oxopiperidine-3-carboxylate** is not available. For the parent compound, 2-Oxopiperidine-3-carboxylic acid, the GHS hazard statements indicate that it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] It is recommended to handle **Methyl 2-oxopiperidine-3-carboxylate** with the standard precautions for laboratory chemicals, including the use of personal protective equipment such as gloves and safety glasses, and to work in a well-ventilated area.

Conclusion

Methyl 2-oxopiperidine-3-carboxylate is a research chemical with limited publicly available data. This guide has summarized the known information regarding its structure, nomenclature, and physicochemical properties, supplemented with data from its ethyl ester analog for a more comprehensive understanding. The provided general synthetic workflow offers a potential route for its preparation. Future research into the biological activities of this compound could be a promising area of investigation, given the established importance of the piperidine scaffold in medicinal chemistry.

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